

Application Notes and Protocols for In Vitro Models: Studying Aspon Function

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Compound of Interest

Compound Name: Aspon
CAS No.: 3244-90-4
Cat. No.: B1665794

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Introduction

Asporin (ASPN), a member of the small leucine-rich proteoglycan (SLRP) family, is an extracellular matrix (ECM) protein crucial in tissue homeostasis and pathogenesis.^{[1][2][3]} Unlike other class I SLRPs, asporin features a unique N-terminal region with a conserved stretch of aspartate (D) residues.^{[3][4]} Polymorphisms in the length of this D-repeat are associated with diseases like osteoarthritis and cancer.^{[4][5]} Asporin is implicated in diverse cellular processes, including collagen fibrillogenesis, cell proliferation, migration, and invasion by modulating key signaling pathways such as Transforming Growth Factor- β (TGF- β), Epidermal Growth Factor Receptor (EGFR), and CD44.^{[1][3][4]} This document provides detailed protocols for various in vitro models designed to investigate the multifaceted functions of asporin.

Section 1: Asporin in Osteoarthritis (OA) and Chondrogenesis

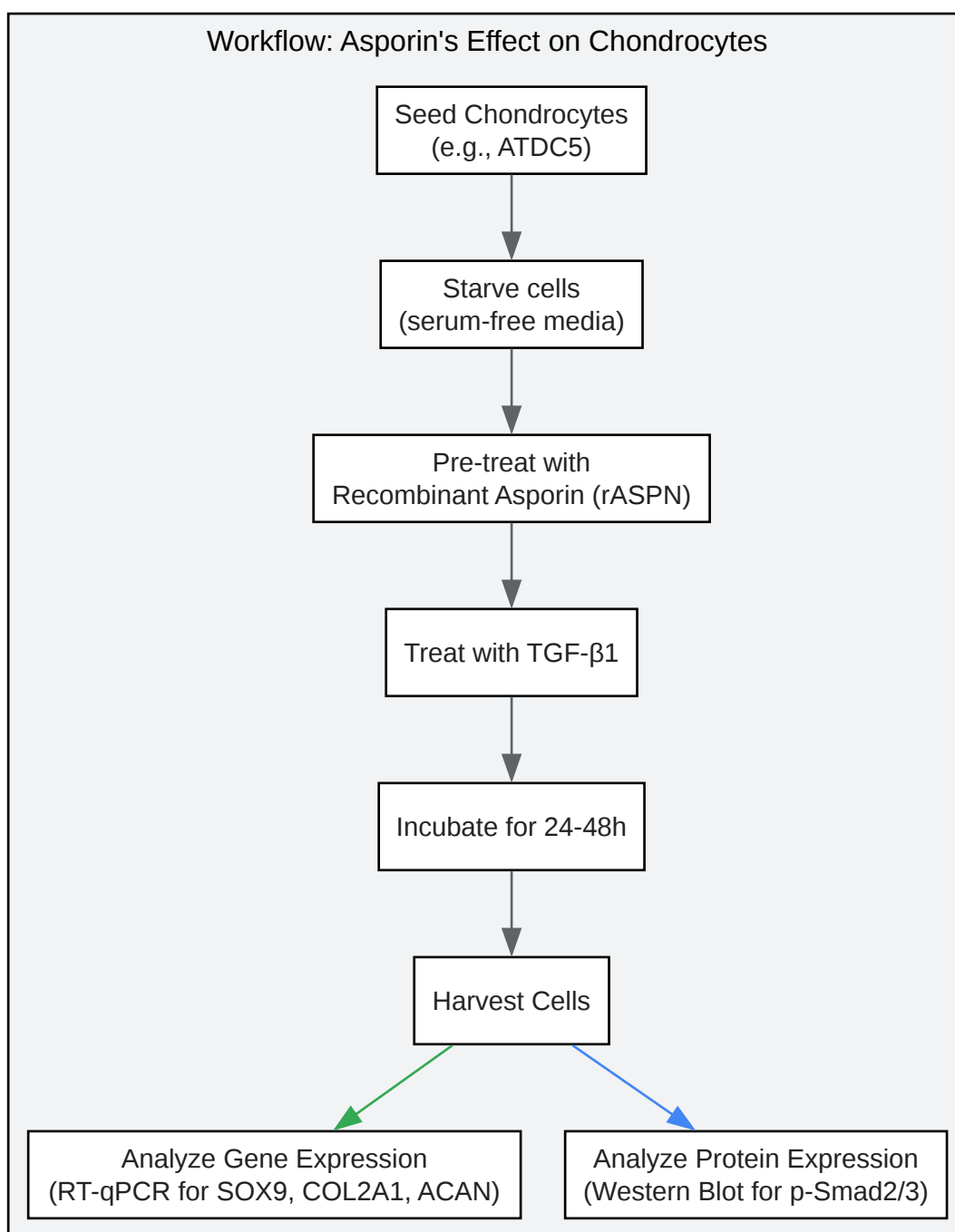
Application Note 1.1: Modeling Asporin's Inhibition of TGF- β Signaling in Chondrocytes

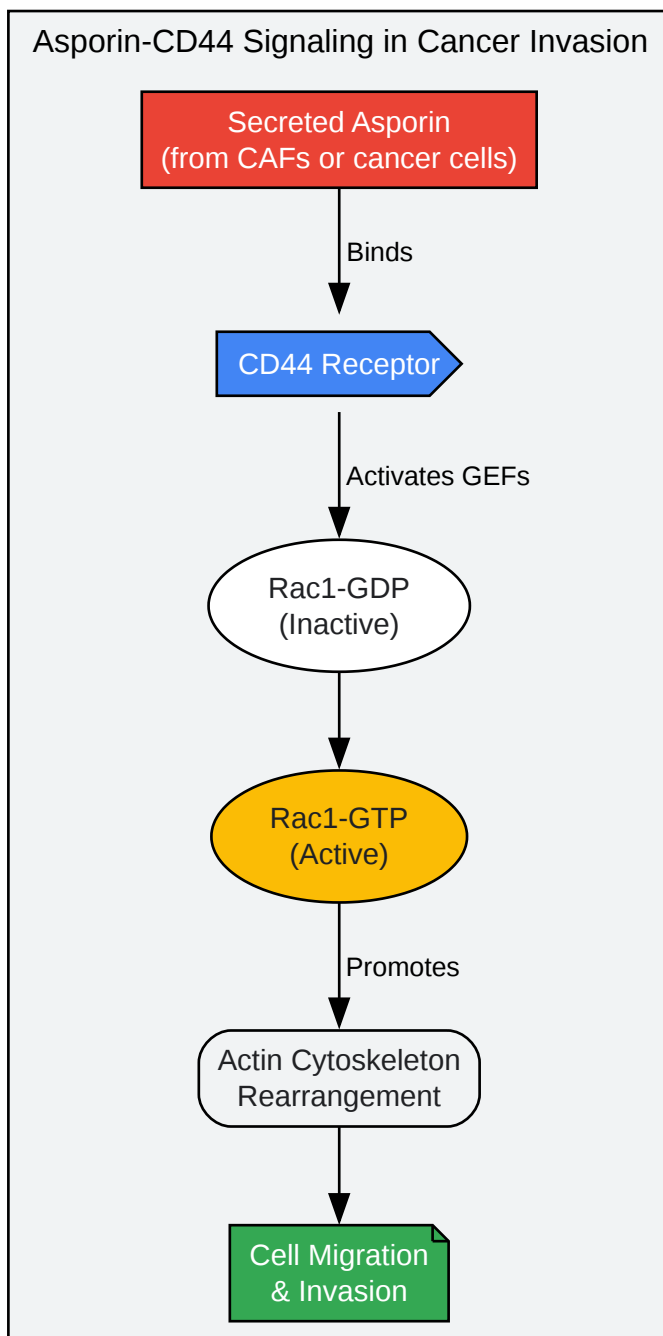
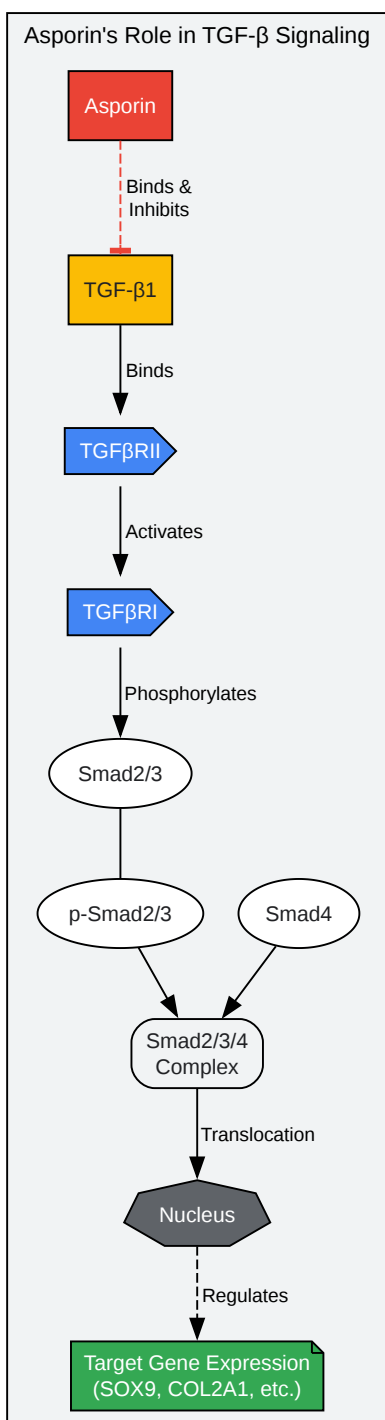
Asporin is implicated in osteoarthritis (OA) pathogenesis, partly through its interaction with the TGF- β signaling pathway.[6] It has been shown to bind directly to TGF- β , inhibiting its interaction with its receptors and thereby suppressing downstream signaling, which is critical for chondrocyte differentiation and matrix maintenance.[7][8] This model uses primary human chondrocytes or a chondrogenic cell line (e.g., ATDC5) to quantify the inhibitory effect of asporin on TGF- β -induced gene expression.

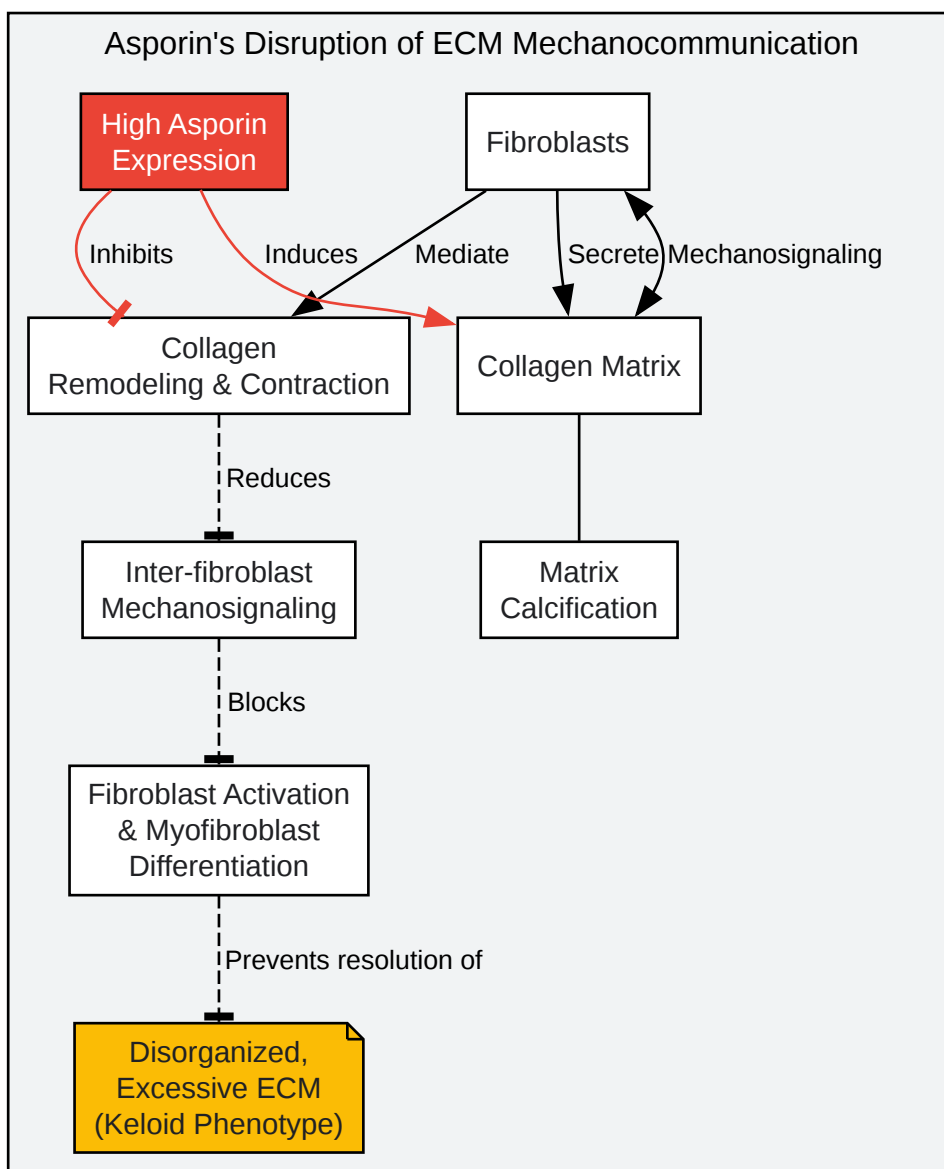
1.1.1: In Vitro Model: 2D Chondrocyte Monolayer Culture

- Cell Types: Primary human articular chondrocytes, ATDC5 cell line.
- Objective: To assess the impact of recombinant asporin on TGF- β 1-induced expression of chondrogenic and hypertrophic markers.

1.1.2: Experimental Workflow Diagram







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